

Essential Safety and Logistics for Handling Ile-Phe (Isoleucyl-phenylalanine)

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Compound of Interest

Compound Name: Ile-Phe

Cat. No.: B3369248

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For researchers, scientists, and drug development professionals, ensuring safe and effective handling of peptides like **Ile-Phe** is paramount for both personal safety and research integrity. This guide provides immediate, procedural, and step-by-step information for the operational handling and disposal of Isoleucyl-phenylalanine.

Chemical and Physical Properties

While a specific Safety Data Sheet (SDS) for **Ile-Phe** is not readily available, its chemical properties are documented. As with any chemical for which toxicological properties have not been fully investigated, it should be handled with care, assuming it is potentially hazardous.^[1]
^[2]

Property	Value	Source
Molecular Formula	C15H22N2O3	PubChem ^[3]
Molecular Weight	278.35 g/mol	PubChem ^[3]
IUPAC Name	(2S)-2-[[[(2S,3S)-2-amino-3-methylpentanoyl]amino]-3-phenylpropanoic acid	PubChem ^[3]
CAS Number	22951-98-0	PubChem

Personal Protective Equipment (PPE)

When handling **Ile-Phe**, especially in its powdered form, appropriate personal protective equipment is mandatory to prevent accidental exposure.

- **Lab Coat:** A standard laboratory coat should be worn to protect street clothes from contamination.
- **Gloves:** Chemical-resistant gloves are essential to prevent skin contact.
- **Safety Goggles:** Protective eyewear should be worn to shield the eyes from dust or splashes.
- **Respirator:** In situations where dust may be generated and ventilation is inadequate, a suitable respirator should be worn.

Operational Plan: Handling and Storage

Proper handling and storage are critical to maintain the integrity and stability of **Ile-Phe**.

Receiving and Storage:

- **Inspection:** Upon receipt, inspect the container for any damage.
- **Storage Conditions:** Store lyophilized **Ile-Phe** in a cool, dry, and dark environment, with temperatures between -20°C and -80°C being optimal for long-term storage.
- **Container Integrity:** Ensure the container is tightly sealed to prevent moisture absorption, which can degrade the peptide.

Reconstitution and Use:

- **Work Environment:** Conduct all handling of powdered **Ile-Phe** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation risk.
- **Equilibration:** Before opening, allow the vial to warm to room temperature to prevent condensation from forming inside.
- **Aseptic Technique:** Use sterile tools and a clean workspace to prevent contamination.

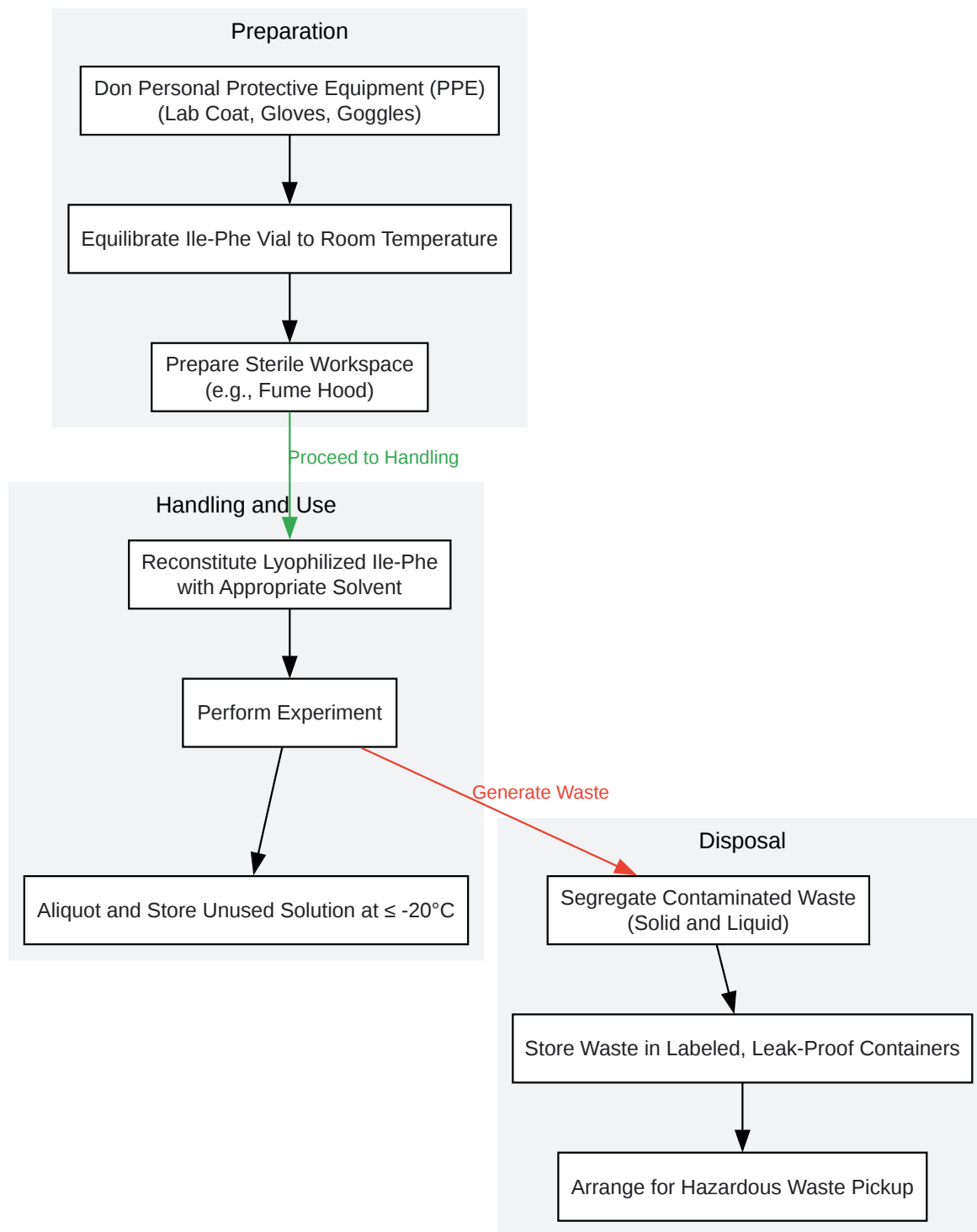
- **Solvent Selection:** Reconstitute **Ile-Phe** with a high-purity solvent appropriate for the intended experiment. If solubility is an issue, sterile distilled water or dilute acetic acid can be attempted.
- **Solution Storage:** Once in solution, store aliquots at -20°C or below to prolong stability. Avoid repeated freeze-thaw cycles.

Disposal Plan

The disposal of **Ile-Phe** and any contaminated materials must adhere to institutional and environmental regulations.

- **Waste Segregation:** Treat all materials contaminated with **Ile-Phe**, including pipette tips, tubes, and gloves, as hazardous chemical waste.
- **Waste Containers:** Collect solid and liquid waste in separate, clearly labeled, and leak-proof containers. High-density polyethylene (HDPE) containers are generally suitable.
- **Labeling:** Label waste containers with the contents, hazard information, and the date of accumulation.
- **Storage of Waste:** Store waste containers in a designated, secure area away from general laboratory traffic.
- **Disposal Request:** Follow your institution's specific procedures for arranging the collection and disposal of hazardous chemical waste. Do not pour peptide solutions down the drain or dispose of them in regular trash.

Experimental Workflow for Handling Ile-Phe



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Caption: Workflow for the safe handling and disposal of **Ile-Phe**.

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References

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